

# 2-Amino-2-(4-chlorophenyl)ethanol CAS number and molecular weight

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## Compound of Interest

Compound Name: 2-Amino-2-(4-chlorophenyl)ethanol

Cat. No.: B175651

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## An In-Depth Technical Guide to 2-Amino-2-(4-chlorophenyl)ethanol

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **2-Amino-2-(4-chlorophenyl)ethanol**, a key chiral intermediate in pharmaceutical synthesis. It details its chemical and physical properties, outlines synthetic and analytical methodologies, and discusses its applications and safety considerations.

### Core Compound Identification

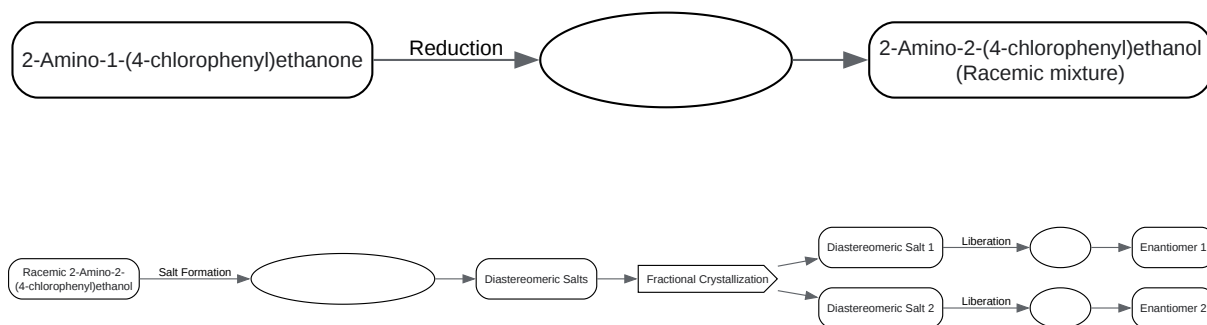
**Chemical Identity:** **2-Amino-2-(4-chlorophenyl)ethanol** is a chiral amino alcohol. Its structure consists of a chlorophenyl group attached to a carbon atom that also bears an amino group and a hydroxymethyl group.

**CAS Number:** The Chemical Abstracts Service (CAS) registry number for **2-Amino-2-(4-chlorophenyl)ethanol** is 179811-64-4.<sup>[1]</sup>

**Molecular Formula:** C<sub>8</sub>H<sub>10</sub>ClNO

**Molecular Weight:** The molecular weight of this compound is approximately 171.62 g/mol.<sup>[1]</sup>

## Chemical Structure:



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## References

- 1. 2-Amino-2-(4-chlorophenyl)ethanol(179811-64-4) <sup>1</sup>H NMR spectrum [chemicalbook.com]
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